

Technical Guide: 1,3-Diisopropylurea-d14

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Compound of Interest

Compound Name: 1,3-Diisopropylurea-d14

Cat. No.: B15557294

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Introduction

1,3-Diisopropylurea-d14 is the deuterated form of 1,3-Diisopropylurea (DIU), a molecule of significant interest in several scientific domains. Its primary application lies in its use as an internal standard for the quantitative analysis of its non-labeled counterpart, which is notably a degradation product of the herbicide Bromacil.^{[1][2]} The isotopic labeling provides a distinct mass spectrometric signature, enabling precise quantification in complex matrices. Beyond its role in environmental and agricultural science, the study of 1,3-disubstituted ureas is pertinent to pharmaceutical research, as the urea moiety is a common structural motif in bioactive compounds.^{[3][4]} This guide provides an in-depth overview of the technical data, experimental protocols, and relevant pathways associated with **1,3-Diisopropylurea-d14**.

Core Data

Physicochemical Properties

The fundamental properties of **1,3-Diisopropylurea-d14** and its non-deuterated analog are summarized below for comparative analysis.

Property	1,3-Diisopropylurea-d14	1,3-Diisopropylurea
CAS Number	2733161-36-7[2]	4128-37-4[1]
Molecular Formula	C ₇ H ₂ D ₁₄ N ₂ O[1]	C ₇ H ₁₆ N ₂ O[1]
Molecular Weight	158.30 g/mol [1]	144.21 g/mol [1]
Appearance	White Solid[2]	White to off-white solid[5]
Melting Point	Not specified	185-190 °C[5]
Boiling Point	Not specified	265 °C[5]
Solubility	DMSO, Methanol[1]	Soluble in nonpolar to moderately polar organic solvents (e.g., dichloromethane, ethyl acetate, toluene); limited solubility in water.[2]
Storage Temperature	-20°C[1] or 2-8°C[2]	Room temperature

Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation and quantification of 1,3-Diisopropylurea. While specific spectra for the d14-labeled compound are proprietary to manufacturers, data for the non-labeled compound are widely available and serve as a reference.

Spectroscopic Technique	Data for 1,3-Diisopropylurea
^1H NMR	Provides signals corresponding to the isopropyl and N-H protons, crucial for structural elucidation. [1]
^{13}C NMR	Shows characteristic peaks for the carbonyl carbon and the carbons of the isopropyl groups. [6]
Mass Spectrometry (MS)	GC-MS and LC-MS/MS are used for detection and quantification. The protonated molecule $[\text{M}+\text{H}]^+$ is observed at m/z 145.1335. [7] For the d14 analog, this peak would be shifted to approximately m/z 159.
Infrared (IR) Spectroscopy	Key vibrational bands include N-H stretching and bending, and a strong C=O (Amide I) stretching vibration. [1]

Experimental Protocols

Synthesis of 1,3-Disubstituted Ureas

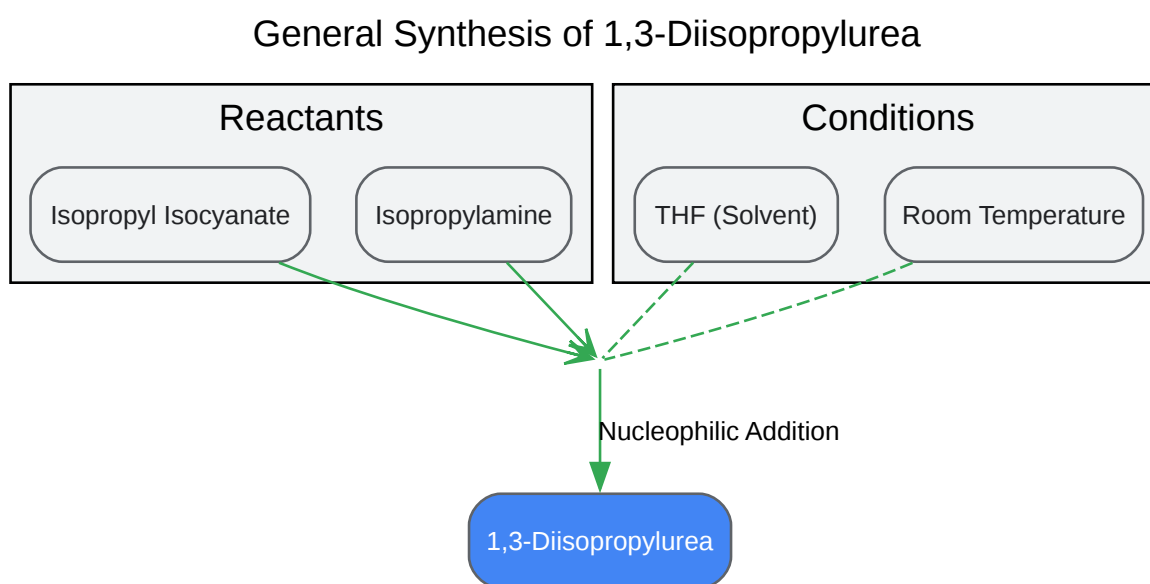
The synthesis of 1,3-diisopropylurea, and by extension its deuterated analog (using deuterated starting materials), can be achieved through several established methods. A common laboratory-scale synthesis involves the reaction of an isocyanate with an amine.[\[1\]](#)

Protocol: Isocyanate-Amine Coupling Reaction[\[1\]](#)

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve isopropylamine (or isopropylamine-d7 for the deuterated synthesis) in an anhydrous aprotic solvent such as tetrahydrofuran (THF).
- **Addition of Isocyanate:** Slowly add an equimolar amount of isopropyl isocyanate (or isopropyl isocyanate-d7) to the solution with stirring. The reaction is typically exothermic.
- **Reaction Conditions:** Stir the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).[\[8\]](#)

- Work-up: Upon completion, the solvent is removed under reduced pressure. The resulting solid crude product is then purified.
- Purification: Recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) is a common method to obtain the pure 1,3-diisopropylurea.

Diagram: Synthesis of 1,3-Diisopropylurea



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Caption: Reaction scheme for the synthesis of 1,3-Diisopropylurea.

Analytical Method for Bromacil and its Degradation Products

1,3-Diisopropylurea-d14 is an ideal internal standard for quantifying Bromacil and its metabolite, 1,3-Diisopropylurea, in environmental samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[1]

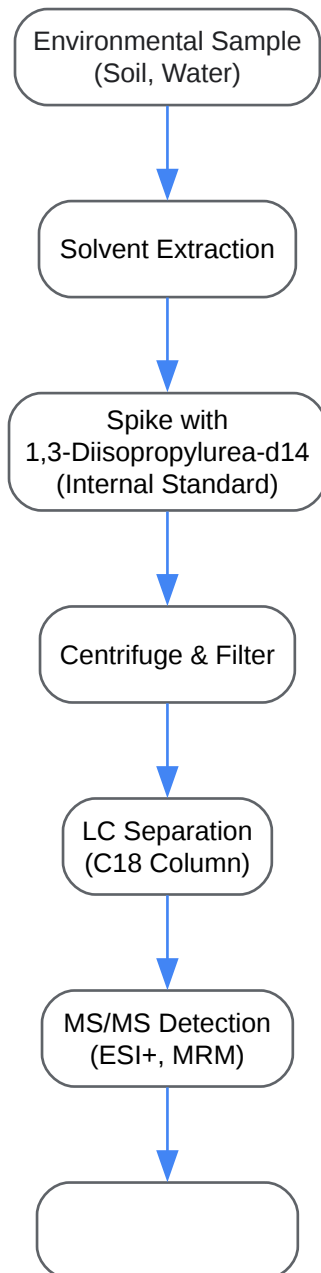
Protocol: LC-MS/MS Analysis

- Sample Preparation:

- Extract the environmental sample (e.g., soil, water) with a suitable organic solvent (e.g., acetonitrile or methanol).
- Spike the extract with a known concentration of **1,3-Diisopropylurea-d14** internal standard.
- Centrifuge and filter the sample to remove particulates.
- Concentrate the sample if necessary and reconstitute in the initial mobile phase.
- Chromatographic Separation:
 - Column: C18 analytical column (e.g., Acquity BEH C18, 1.7 μm , 2.1x150mm).[\[7\]](#)
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μL .
- Mass Spectrometric Detection:
 - Ionization Mode: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)
 - Analyzer: Triple Quadrupole Mass Spectrometer.
 - Monitoring Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for Bromacil, 1,3-Diisopropylurea, and **1,3-Diisopropylurea-d14** for maximum sensitivity and selectivity.
- Quantification:
 - Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
 - Determine the concentration of the analytes in the samples by interpolating their area ratios from the calibration curve.

Diagram: Analytical Workflow

Workflow for Bromacil Analysis using Labeled Standard

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Caption: Analytical workflow for quantifying Bromacil and its metabolites.

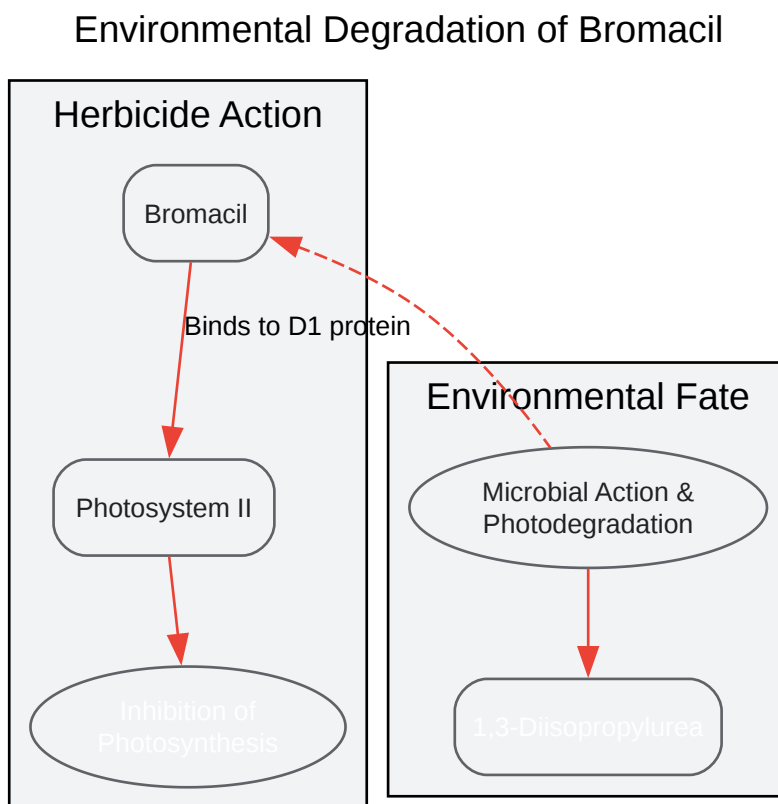
Signaling and Degradation Pathways

Bromacil Mode of Action and Degradation

1,3-Diisopropylurea is relevant in the context of the environmental fate of the herbicide Bromacil. Bromacil functions by inhibiting photosynthesis in plants.[9] Its primary mode of action is the blockage of electron transport in Photosystem II (PSII) of the photosynthetic apparatus.[9]

In the environment, Bromacil undergoes degradation through various processes, including microbial action and photodegradation. One of the identified degradation products is 1,3-Diisopropylurea.[1] The persistence of Bromacil in soil can be significant, with a half-life that can extend for several months, posing a risk of groundwater contamination.[10] The formation of metabolites like 1,3-Diisopropylurea is a key aspect of its environmental risk assessment.

Diagram: Bromacil Degradation Pathway



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Caption: Bromacil's mode of action and its degradation to 1,3-Diisopropylurea.

Conclusion

1,3-Diisopropylurea-d14 is a crucial tool for analytical chemists, particularly in the fields of environmental monitoring and agricultural science. Its utility as an internal standard ensures the accuracy and reliability of methods for detecting the herbicide Bromacil and its degradation products. The synthetic and analytical protocols detailed in this guide provide a framework for researchers working with this compound. Understanding the context of its formation through Bromacil degradation is essential for interpreting analytical results and assessing environmental impact. Further research into the biological activities of 1,3-disubstituted ureas may yet uncover new applications for this class of molecules in drug development and beyond.

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